

What is the molecular weight of Octanedinitrile?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octanedinitrile

Cat. No.: B1195947

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In-Depth Technical Guide to Octanedinitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

Octanedinitrile, also known as suberonitrile or 1,6-dicyanohexane, is a dinitrile with the chemical formula $C_8H_{12}N_2$. This document provides a comprehensive technical overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, its relevance in metabolic pathways, and its potential applications in research and drug development.

Molecular and Physical Properties

The fundamental properties of **Octanedinitrile** are summarized below. The molecular weight is derived from the atomic weights of its constituent elements: Carbon (≈ 12.011 u), Hydrogen (≈ 1.008 u), and Nitrogen (≈ 14.007 u).

Calculation of Molecular Weight: $(8 \times 12.011) + (12 \times 1.008) + (2 \times 14.007) = 96.088 + 12.096 + 28.014 = 136.198$ g/mol

This calculated value is consistent with experimentally determined and published values.^[1]

Table 1: Physicochemical Properties of Octanedinitrile

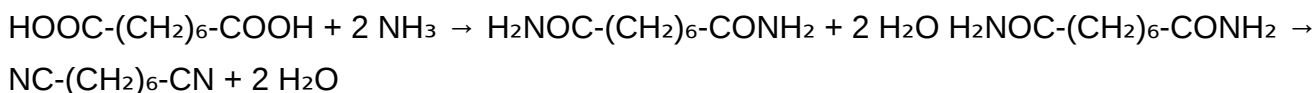
Property	Value
Molecular Formula	C ₈ H ₁₂ N ₂
Molecular Weight	136.19 g/mol
IUPAC Name	Octanedinitrile
Synonyms	Suberonitrile, 1,6-Dicyanohexane
CAS Number	629-40-3
Appearance	Colorless liquid
Density	0.951 g/mL
Melting Point	1-3 °C
Boiling Point	295.1 °C
Solubility in Water	50 g/L at 20 °C

Experimental Protocols

Synthesis of Octanedinitrile from Suberic Acid

A common method for the synthesis of dinitriles is the dehydration of the corresponding dicarboxylic acid diamide, which is formed in situ from the dicarboxylic acid and ammonia. The following protocol is adapted from established methods for dinitrile synthesis.

Reaction Scheme:



Materials:

- Suberic acid (Octanedioic acid)
- Ammonia (gas or aqueous solution)
- Dehydration catalyst (e.g., silica gel, alumina, or a phosphorus-based catalyst)

- High-boiling point solvent (optional, for liquid-phase synthesis)

Procedure (Vapor-Phase Synthesis):

- **Catalyst Bed Preparation:** A tubular reactor is packed with a suitable dehydration catalyst. The reactor is heated to the reaction temperature, typically between 250-450 °C.
- **Reactant Preparation:** Suberic acid is melted and vaporized. It is then mixed with ammonia gas in a predetermined molar ratio (an excess of ammonia is typically used).
- **Reaction:** The gaseous mixture of suberic acid and ammonia is passed through the heated catalyst bed. The contact time is controlled to ensure complete conversion.
- **Product Collection:** The reaction products, including **octanedinitrile**, water, and unreacted ammonia, are passed through a condenser. The liquid products are collected, while the non-condensable gases are scrubbed.
- **Purification:** The collected liquid is subjected to fractional distillation under reduced pressure to separate the **octanedinitrile** from water and any byproducts.

Purification of Octanedinitrile

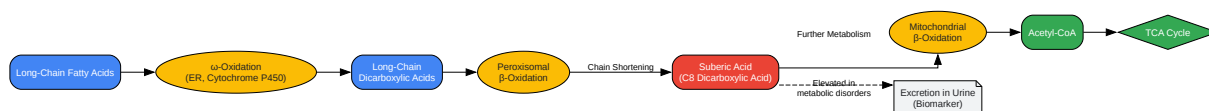
For high-purity **octanedinitrile** suitable for sensitive applications, the following purification method can be employed:

- **Acid Wash:** The crude **octanedinitrile** is washed twice with a half-volume of concentrated hydrochloric acid to remove any basic impurities.
- **Base Wash:** The organic layer is then washed with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- **Drying:** The washed **octanedinitrile** is dried over anhydrous magnesium sulfate.
- **Distillation:** The dried product is filtered and then distilled under reduced pressure to yield pure **octanedinitrile**.

Biological Significance and Signaling Pathways

While **Octanedinitrile** itself is not directly implicated in major signaling pathways, its precursor, suberic acid (octanedioic acid), is a significant metabolite in fatty acid metabolism. Elevated levels of suberic acid in urine are a key biomarker for certain metabolic disorders related to fatty acid oxidation.^{[1][2][3][4][5]}

The metabolic pathway leading to the formation of suberic acid involves ω -oxidation of fatty acids, followed by β -oxidation. This pathway becomes particularly active when the primary β -oxidation of fatty acids is impaired.



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Metabolic pathway showing the formation of suberic acid.

Applications in Drug Development and Research

Nitrile-containing compounds are prevalent in pharmaceuticals due to the unique properties of the nitrile group. It can act as a bioisostere for other functional groups, participate in hydrogen bonding, and improve the metabolic stability of a drug molecule. While specific applications of **octanedinitrile** in marketed drugs are not widely documented, its structure makes it a valuable intermediate in organic synthesis for creating more complex molecules.

Potential Roles of **Octanedinitrile** in Synthesis:

- **Backbone for Symmetrical Molecules:** The C8 backbone of **octanedinitrile** can be used to synthesize molecules with symmetrical structures.
- **Conversion to Other Functional Groups:** The nitrile groups can be hydrolyzed to carboxylic acids, reduced to amines, or reacted to form various heterocyclic rings, which are common motifs in pharmacologically active compounds.

- Precursor to Diamines and Diacids: Reduction of **octanedinitrile** yields 1,8-diaminooctane, and hydrolysis yields suberic acid. Both are useful building blocks in medicinal chemistry and polymer science.

Safety and Handling

Octanedinitrile is classified as toxic if swallowed, and may be harmful in contact with skin or if inhaled. It is combustible and should be handled in a well-ventilated area, away from open flames and sources of ignition. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Store in a tightly sealed container in a cool, dry place.

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- To cite this document: BenchChem. [What is the molecular weight of Octanedinitrile?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195947#what-is-the-molecular-weight-of-octanedinitrile]

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